

# Technical Guide: (1R,3S)-Solifenacin-d5 hydrochloride

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## Compound of Interest

Compound Name: (1R,3S)-Solifenacin-d5hydrochloride

Cat. No.: B15576187

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CAS Number: 1217810-85-9

## A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of (1R,3S)-Solifenacin-d5 hydrochloride, a deuterated internal standard crucial for the accurate quantification of solifenacin in biological matrices. This document is intended for researchers, scientists, and drug development professionals engaged in pharmacokinetic, pharmacodynamic, and bioequivalence studies of solifenacin.

## Physicochemical and Analytical Data

(1R,3S)-Solifenacin-d5 hydrochloride is a stable, isotopically labeled form of solifenacin, a competitive muscarinic receptor antagonist. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays.

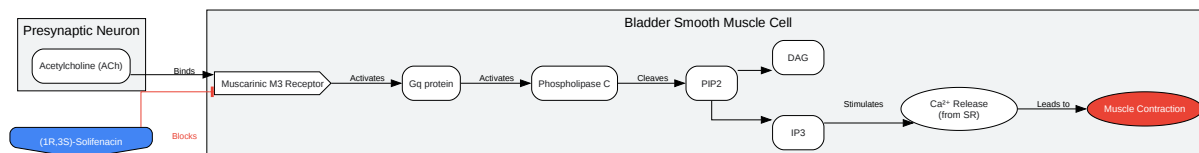
Table 1: Physicochemical and Analytical Properties of (1R,3S)-Solifenacin-d5 hydrochloride

Property	Value	Reference
CAS Number	1217810-85-9	[1][2]
Molecular Formula	C <sub>23</sub> H <sub>22</sub> D <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	403.96 g/mol	[1]
Appearance	White to off-white solid (typical)	-
Purity	≥98% (typical, refer to lot-specific Certificate of Analysis)	-
Isotopic Enrichment	≥99% atom % D (typical, refer to lot-specific Certificate of Analysis)	-
Solubility	Soluble in methanol, ethanol, DMSO	-
Unlabeled CAS No.	180468-40-0	[2][3]

Note: Purity and isotopic enrichment values are typical and may vary between lots. Always refer to the Certificate of Analysis provided by the supplier for precise data.

## Mechanism of Action and Signaling Pathway

Solifenacin is a competitive antagonist of muscarinic acetylcholine receptors, with a higher affinity for the M3 subtype, which is predominantly found in the urinary bladder smooth muscle (detrusor).[4][5] The binding of the neurotransmitter acetylcholine to M3 receptors triggers a signaling cascade that leads to bladder contraction. By competitively inhibiting this interaction, solifenacin reduces detrusor muscle tone, thereby increasing bladder capacity and alleviating the symptoms of overactive bladder, such as urinary frequency, urgency, and incontinence.[6][7]



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Solifenacin's antagonistic action on the M3 receptor signaling pathway.

## Experimental Protocols

(1R,3S)-Solifenacin-d5 hydrochloride is primarily utilized as an internal standard for the quantification of solifenacin in biological samples, most commonly in plasma for pharmacokinetic studies. Below is a representative experimental protocol for the analysis of solifenacin in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Quantification of Solifenacin in Human Plasma by LC-MS/MS

This protocol outlines the key steps for sample preparation and analysis.

### 3.1.1. Materials and Reagents

- (1R,3S)-Solifenacin-d5 hydrochloride (Internal Standard, IS)
- Solifenacin (unlabeled analytical standard)
- Human plasma (with anticoagulant, e.g., K<sub>2</sub>EDTA)
- Methanol (HPLC or LC-MS grade)

- Acetonitrile (HPLC or LC-MS grade)
- Ammonium acetate
- Formic acid
- Deionized water

### 3.1.2. Sample Preparation (Protein Precipitation Method)

- Thaw plasma samples and vortex to ensure homogeneity.
- To a 0.25 mL aliquot of human plasma in a microcentrifuge tube, add the internal standard solution ((1R,3S)-Solifenacin-d5 hydrochloride in methanol).
- Add a precipitating agent, such as methanol, in a 3:1 ratio (v/v) to the plasma sample.
- Vortex the mixture vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

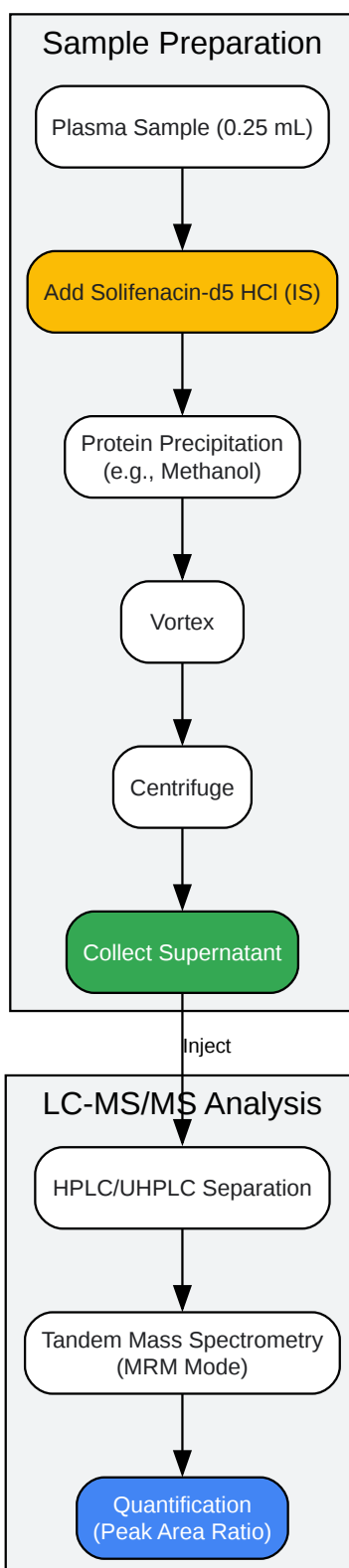
### 3.1.3. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Table 2: Representative LC-MS/MS Parameters

Parameter	Condition
LC Column	Pentafluorophenylpropylsilica column (e.g., 50 x 4 mm, 3 $\mu$ m)
Mobile Phase	Methanol : 100mM Ammonium Acetate with 1% Formic Acid (90:10, v/v)
Flow Rate	0.4 - 1.0 mL/min
Injection Volume	5 - 10 $\mu$ L
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Solifenacin)	m/z 363 $\rightarrow$ 193
MRM Transition (Solifenacin-d5)	m/z 368 $\rightarrow$ 198

Note: These parameters are representative and may require optimization for specific instrumentation and laboratory conditions.[\[8\]](#)



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Workflow for the quantification of solifenacin in plasma.

## Conclusion

(1R,3S)-Solifenacin-d5 hydrochloride is an indispensable tool for the accurate and reliable quantification of solifenacin in preclinical and clinical research. Its well-defined physicochemical properties and predictable behavior as an internal standard make it essential for robust bioanalytical method development and validation. The detailed understanding of its role in the context of solifenacin's mechanism of action further enhances its utility in comprehensive drug development programs.

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